

2-amino-N-cyclopropylacetamide CAS number and synonyms

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Technical Guide: 2-Amino-N-cyclopropylacetamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-amino-N-cyclopropylacetamide**, a versatile building block in medicinal chemistry. This document includes its chemical identifiers, physical and chemical properties, a detailed synthesis protocol, and key synonyms.

Chemical Identity and Synonyms

2-Amino-N-cyclopropylacetamide is a primary amine and an acetamide derivative featuring a cyclopropyl group. It is commonly handled in its hydrochloride salt form to improve stability and solubility.

CAS Number: 120436-02-4 (for the parent compound and often for the hydrochloride salt as well).^[1] An alternative CAS number for the hydrochloride salt is 670253-51-7.^{[2][3]}

Synonyms:

- N-Cyclopropylglycinamide^[1]
- N1-Cyclopropylglycinamide

- 2-amino-N-cyclopropyl-acetamide

Physicochemical Data

The properties of **2-amino-N-cyclopropylacetamide** and its hydrochloride salt are summarized below. This data is essential for its application in chemical synthesis and drug design.

Table 1: Physicochemical Properties

Property	2-Amino-N-cyclopropylacetamide	2-Amino-N-cyclopropylacetamide Hydrochloride
Molecular Formula	C ₅ H ₁₀ N ₂ O	C ₅ H ₁₁ ClN ₂ O[2][3]
Molecular Weight	114.15 g/mol	150.61 g/mol [1][3]
Appearance	-	White solid[1][4]
Melting Point	-	139-142 °C[4] or 167-171 °C[1]
Purity	-	≥ 95% (by NMR)[1]
Storage Conditions	-	0-8 °C[1]

Experimental Protocols

The following is a detailed experimental protocol for the synthesis of **2-amino-N-cyclopropylacetamide** hydrochloride, as adapted from patent literature. This compound serves as a key intermediate in the synthesis of various pharmaceutical agents.[1][4][5]

Synthesis of 2-Amino-N-cyclopropylacetamide Hydrochloride[4]

Materials:

- Methylpyridine-3-carbodithioate
- **2-Amino-N-cyclopropylacetamide** (can be sourced or synthesized prior)

- Triethylamine
- Methanol
- Hexanes

Procedure:

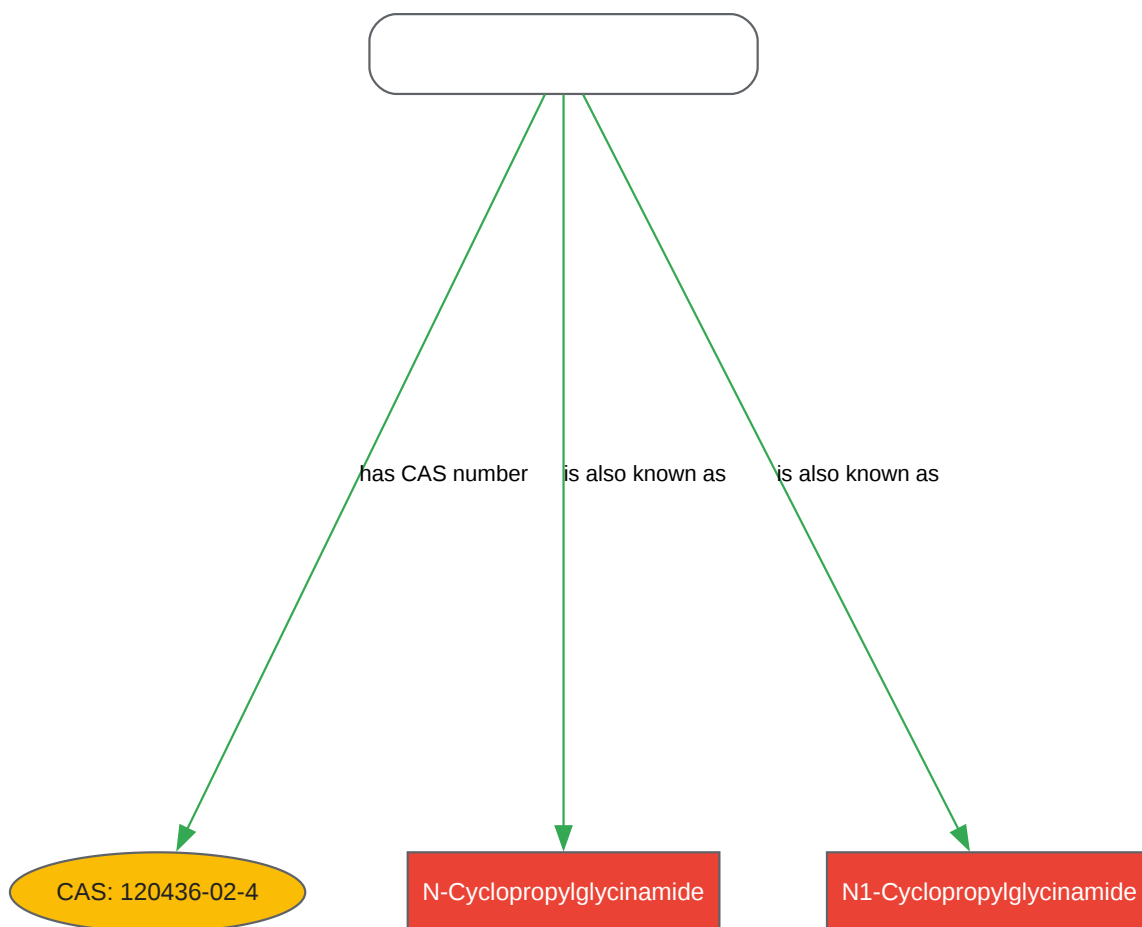
- To a solution of methylpyridine-3-carbodithioate (2.97 g, 17.52 mmol) in methanol (10 mL), add a solution of **2-amino-N-cyclopropylacetamide** (as the HCl salt, 2 g, 17.52 mmol) and triethylamine (3.55 g, 35.0 mmol).
- Allow the reaction mixture to stir for 3 hours.
- Upon completion of the reaction, dilute the mixture with hexanes.
- Filter the resulting precipitate under vacuum to yield **2-amino-N-cyclopropylacetamide** hydrochloride as a white solid.
- The reported yield for this procedure is 5.2 g (83%).[\[4\]](#)

Characterization Data:

- Melting Point: 139-142 °C[\[4\]](#)
- ¹H NMR (400 MHz, DMSO-d₆): δ 8.66 (bs, 1H), 8.19 (bs, 3H), 3.46 (s, 2H), 2.73-2.60 (m, 1H), 0.71-0.60 (m, 2H), 0.48-0.36 (m, 2H).[\[4\]](#)

Logical Relationships

The following diagram illustrates the relationship between the primary chemical name, its CAS number, and its common synonyms.



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